

cross-validation of different skin models for topical drug testing

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A Comparative Guide to Skin Models for Topical Drug Testing

For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate skin model is a critical decision in the development of topical drug formulations. This guide provides an objective comparison of commonly used skin models, supported by experimental data, to aid researchers in making informed choices for their preclinical studies. We delve into the performance of various models, from traditional animal-derived tissues to advanced in vitro systems, offering a comprehensive overview of their strengths and limitations.

Performance Comparison of Skin Models

The predictive capacity of a skin model is paramount for the successful translation of in vitro findings to clinical outcomes. The following table summarizes quantitative data on the permeability of several drugs across different skin models, providing a comparative snapshot of

their barrier function. Permeability is a key indicator of a model's ability to mimic the barrier properties of human skin.

Drug	Model	Permeability Metric	Value	Reference
Caffeine	Human Skin (ex vivo)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	2.24 ± 1.43	[1]
Porcine Skin (ex vivo)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than human	[2][3]	
Rat Skin (ex vivo)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than human	[1][2]	
EpiDerm™ (RhE)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than porcine	[2][3]	
SkinEthic™ (RhE)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than EpiDerm™	[2][3]	
Testosterone	Human Skin (ex vivo)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	1.63 ± 1.94	[1]
Porcine Skin (ex vivo)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than human	[2][3]	
Rat Skin (ex vivo)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Similar to human	[1]	
EpiDerm™ (RhE)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than porcine	[2][3]	
SkinEthic™ (RhE)	Permeability Coefficient (Kp x 10 ⁻³ cm/h)	~ Higher than EpiDerm™	[2][3]	

Salicylic Acid	Human Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Order of magnitude lower than RhE models	[4][5]
Porcine Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Similar to human skin	[4][5]	
Rat Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Higher than porcine skin	[4][5]	
Graftskin® LSE	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Adequate barrier, comparable to ex vivo models	[4][5]	
SkinEthic™ HRE	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Approximately 7-fold higher than human skin	[4][5]	
Hydrocortisone	Human Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Order of magnitude lower than RhE models	[4][5]
Porcine Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Similar to human skin	[4][5]	
Rat Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Higher than porcine skin	[4][5]	
Graftskin® LSE	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Very permeable	[4][5]	
SkinEthic™ HRE	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Significantly higher than human skin	[4][5]	
Clotrimazole	Human Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Order of magnitude lower than RhE models	[4][5]
Porcine Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Similar to human skin	[4][5]	
Rat Skin (ex vivo)	Flux ($\mu\text{g}/\text{cm}^2/\text{h}$)	Higher than porcine skin	[4][5]	

Graftskin® LSE	Flux (µg/cm²/h)	~900-fold higher flux than human skin	[4][5]	
SkinEthic™ HRE	Flux (µg/cm²/h)	Significantly higher than human skin	[4][5]	
Terbinafine	Human Skin (ex vivo)	Flux (µg/cm²/h)	Order of magnitude lower than RhE models	[4][5]
Porcine Skin (ex vivo)	Flux (µg/cm²/h)	Similar to human skin	[4][5]	
Rat Skin (ex vivo)	Flux (µg/cm²/h)	Higher than porcine skin	[4][5]	
Graftskin® LSE	Flux (µg/cm²/h)	Very permeable	[4][5]	
SkinEthic™ HRE	Flux (µg/cm²/h)	Significantly higher than human skin	[4][5]	

Note: "RhE" stands for Reconstructed Human Epidermis. LSE stands for Living Skin Equivalent. HRE stands for Human Reconstructed Epidermis. The table provides a general comparison; absolute values can vary based on experimental conditions.

Key Observations:

- Porcine skin consistently emerges as the most comparable animal model to human skin in terms of drug permeability, with flux and skin concentrations of various drugs being in the same order of magnitude.[4][5]
- Rat skin generally exhibits higher permeability compared to both human and porcine skin.[2][4][5]
- Reconstructed Human Epidermis (RhE) models (e.g., EpiDerm™, SkinEthic™) tend to be more permeable than ex vivo human or porcine skin, particularly for lipophilic compounds.[2]

[3][6] However, the ranking of drug permeability often correlates well with human skin, making them useful for screening purposes.[7]

- The Graftskin® LSE model showed variable performance, providing an adequate barrier for a hydrophilic compound like salicylic acid but being highly permeable to more hydrophobic drugs.[4][5]
- Skin-on-a-chip models are a more recent development and offer the potential for high-throughput screening and the ability to mimic the dynamic microenvironment of the skin, including perfusion.[8][9][10]

Experimental Protocols

Detailed and standardized protocols are crucial for ensuring the reproducibility and reliability of in vitro topical drug testing. Below are outlines of key experimental procedures.

In Vitro Skin Permeation Testing using Franz Diffusion Cells

This is a widely accepted method for assessing the percutaneous absorption of topical formulations.

Objective: To measure the rate and extent of drug permeation through a skin membrane.

Apparatus: Franz diffusion cell system.

Membrane Preparation:

- Excised human or animal skin is carefully prepared to a uniform thickness (typically 200-500 μm) using a dermatome.
- The prepared skin membrane is mounted between the donor and receptor chambers of the Franz cell, with the stratum corneum facing the donor compartment.
- Reconstructed human epidermis models can also be used by placing the insert directly into the Franz cell apparatus.

Experimental Procedure:

- The receptor chamber is filled with a suitable receptor solution (e.g., phosphate-buffered saline with a solubilizing agent to maintain sink conditions) and equilibrated to 32°C to mimic skin surface temperature.
- A known quantity of the test formulation is applied to the surface of the skin in the donor chamber.
- At predetermined time intervals, samples are withdrawn from the receptor solution and replaced with fresh, pre-warmed receptor solution.
- The concentration of the drug in the collected samples is quantified using a validated analytical method (e.g., HPLC).

Data Analysis:

- The cumulative amount of drug permeated per unit area is plotted against time.
- The steady-state flux (J_{ss}) is determined from the linear portion of the curve.
- The permeability coefficient (K_p) is calculated by dividing the steady-state flux by the initial drug concentration in the donor compartment.

In Vitro Skin Irritation Testing: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This validated method is used to identify chemical irritants without the use of animals.[\[11\]](#)

Objective: To assess the potential of a test substance to cause skin irritation.

Model: Reconstructed Human Epidermis (e.g., EpiDerm™, SkinEthic™).

Experimental Procedure:

- The RhE tissues are pre-incubated in assay medium.
- A small volume of the test substance (liquid or solid) is applied topically to the surface of the tissue. A negative control (e.g., PBS) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are included.

- After a defined exposure period (typically 15-60 minutes), the test substance is removed by rinsing.
- The tissues are transferred to fresh medium and incubated for a post-exposure period (typically 42 hours).
- Cell viability is assessed using the MTT assay. The amount of formazan produced is proportional to the number of viable cells.

Data Analysis:

- The percentage of viable cells in the test substance-treated tissues is calculated relative to the negative control.
- A substance is classified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$).

In Vitro Skin Metabolism Studies

These studies are essential for understanding the biotransformation of a topical drug within the skin.

Objective: To determine the metabolic fate of a drug in the skin.

Models: Freshly excised human or animal skin, or metabolically competent in vitro models like reconstructed full-thickness skin models.

Experimental Procedure:

- The skin model is mounted in a perfusion system or static diffusion cell.
- The radiolabeled or non-labeled drug is applied topically.
- At various time points, the receptor fluid, skin homogenates (epidermis and dermis separated), and any surface wash are collected.
- The parent drug and its metabolites are extracted and quantified using analytical techniques such as LC-MS/MS.

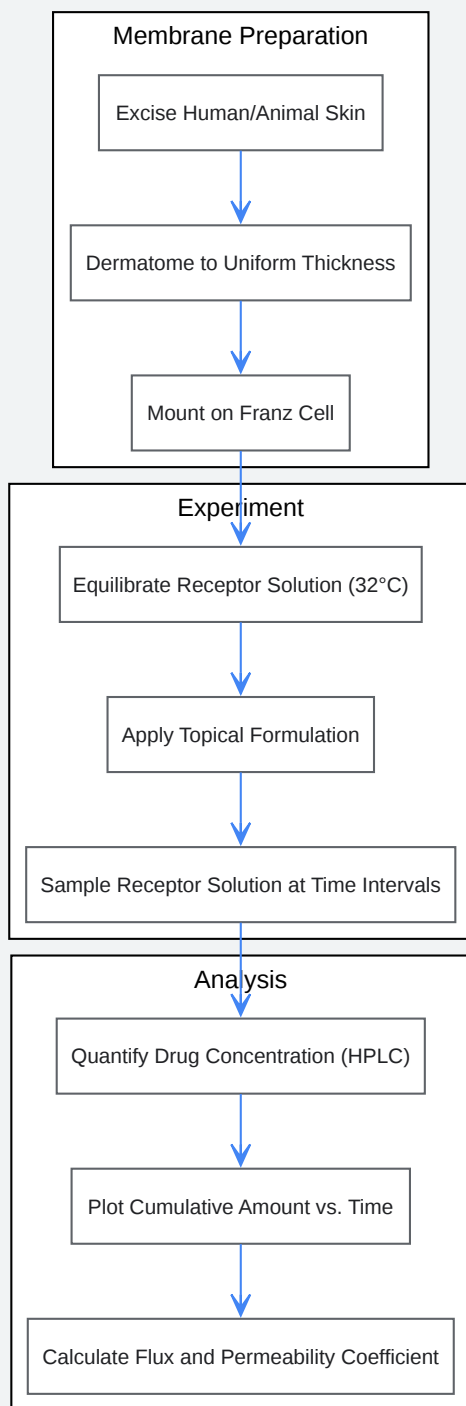
Data Analysis:

- The metabolic profile of the drug is characterized by identifying and quantifying the metabolites formed.
- The rate of metabolism can be determined.

Visualizing Cellular Mechanisms and Workflows

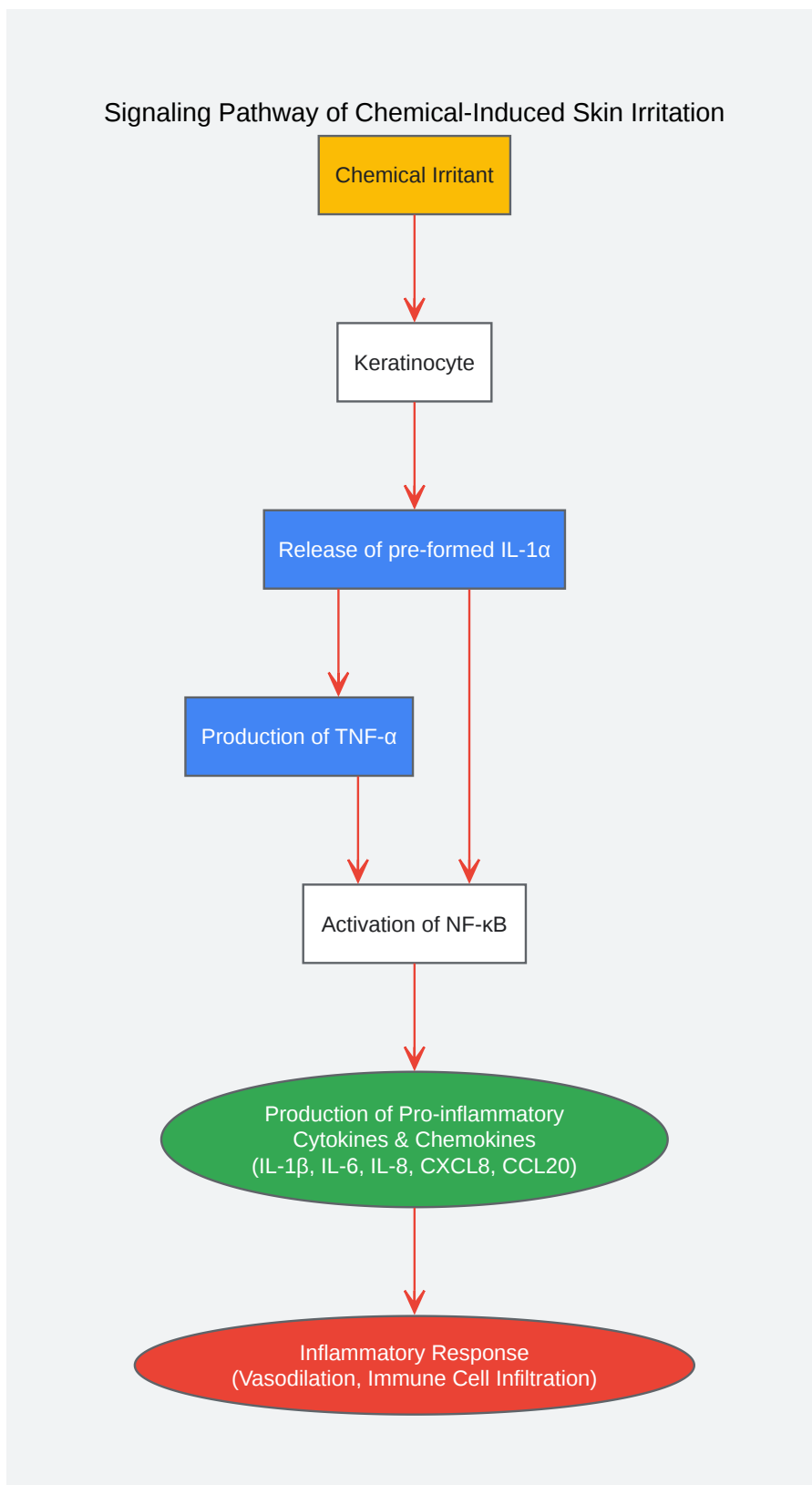
To better understand the complex biological processes and experimental setups involved in topical drug testing, the following diagrams have been generated using Graphviz.

Experimental Workflow for Topical Drug Permeability Testing



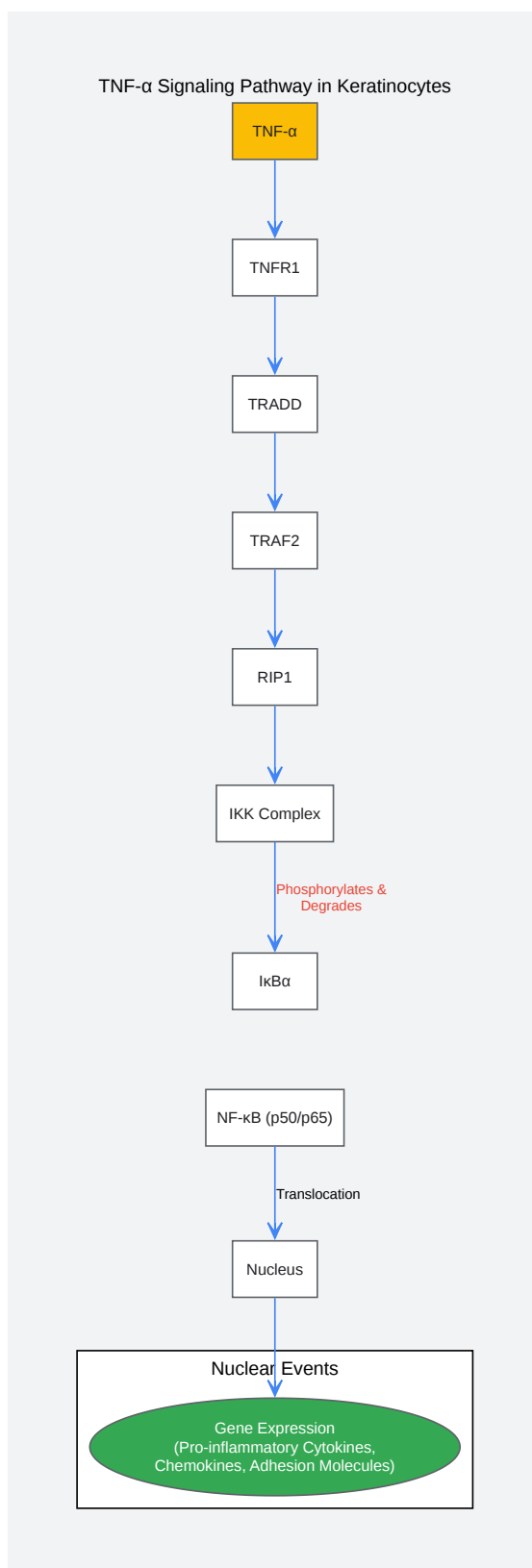
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Caption: Workflow for in vitro skin permeability testing using Franz diffusion cells.



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Caption: Simplified signaling cascade of skin irritation initiated by a chemical irritant.



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Caption: TNF- α signaling cascade leading to pro-inflammatory gene expression in keratinocytes.

Conclusion

The choice of a skin model for topical drug testing is a multifaceted decision that depends on the specific research question, the stage of drug development, and regulatory requirements. While ex vivo human skin remains the gold standard, its limited availability necessitates the use of alternative models. Porcine skin offers a close anatomical and physiological substitute. Reconstructed human epidermis models provide a valuable, animal-free platform for screening, particularly for irritation potential. The advent of skin-on-a-chip technology promises to further revolutionize the field by offering more physiologically relevant and high-throughput testing platforms. By carefully considering the comparative data and methodologies presented in this guide, researchers can select the most appropriate model to generate reliable and predictive data for the development of safe and effective topical therapies.

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